

calcium periodate purity analysis and quality control methods

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Compound Focus: Calcium periodate

CAS No.: 22700-17-0

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Known Specifications & Tolerances

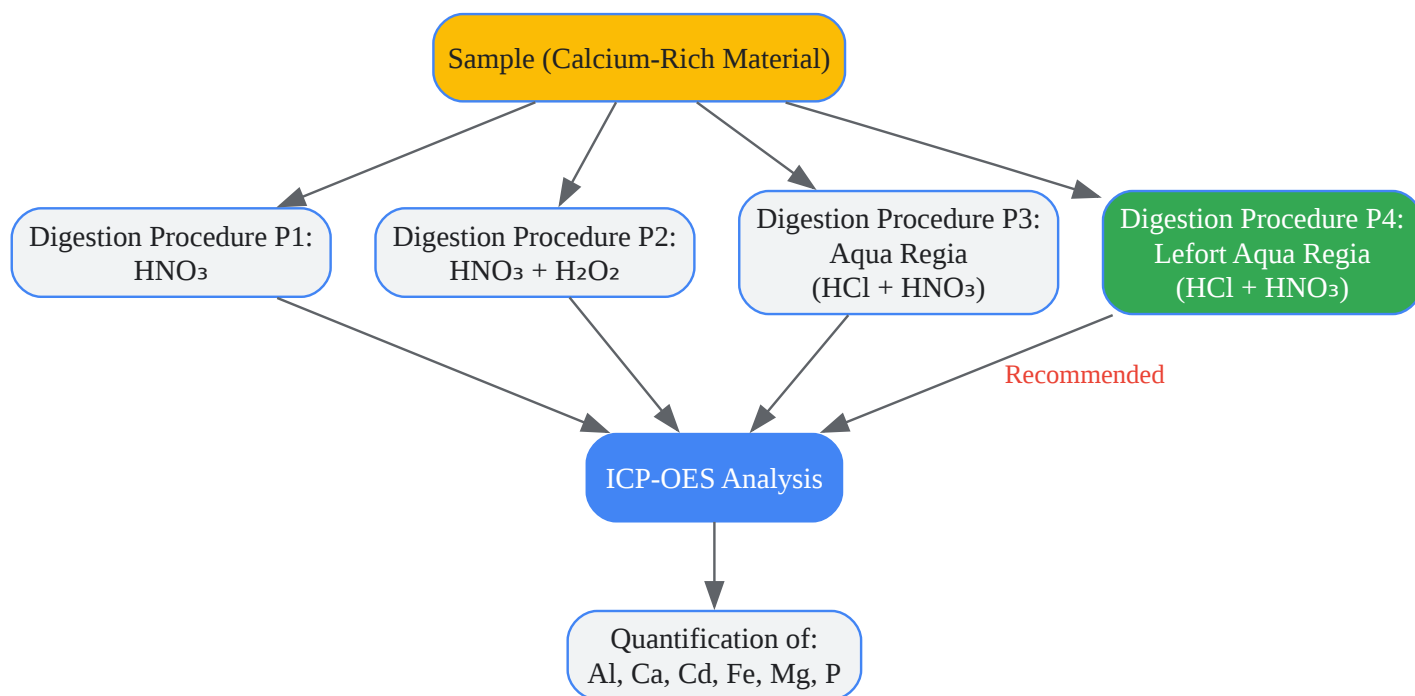
The U.S. Code of Federal Regulations provides a key specification for the food additive grade of **calcium periodate**, which is a crucial reference point for any purity analysis [1].

Parameter	Specification
Chemical Identity	Penta calcium orthoperiodate
Minimum Assay	Not less than 60% by weight
Iodine (I) Content	28% to 31% by weight

Recommended Analytical Workflow

For determining elemental impurities like Al, Cd, and Fe in a calcium-rich matrix such as **calcium periodate**, a validated method using **Inductively Coupled Plasma Optical Emission Spectrometry (ICP OES)** is highly recommended. The sample preparation is a critical step [2].

The diagram below outlines the sample preparation and analysis workflow:



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Procedure Details [2]:

- **Digestion System:** Closed-vessel microwave-assisted.
- **Optimal Reagent:** Lefort aqua regia (a specific mixture of hydrochloric and nitric acids).
- **Performance:** This method provided excellent results for a similar calcium-rich matrix (phosphate rock), with:
 - **Precision:** 0.30% to 4.4%
 - **Trueness:** Better than 2%
 - **Recoveries:** Between 99.5% and 101.9%

Alternative & Complementary Techniques

For other aspects of quality control, you may consider the following methods:

Application	Technique	Key Point
Rapid Screening of Ca	Colorimetric Paper-Based Analytical Device (PAD)	Uses Eriochrome Black T (EBT) in alkaline media; suitable for hydrophilic liquids [3].
General Quality Control	ICP OES Sample Digestion	Avoids hazardous acids (e.g., HF, HClO ₄); aligns with Green Chemistry principles [2].

Frequently Asked Questions

What is the most critical parameter to check for calcium periodate identity and purity? The iodine content is a definitive parameter. According to regulatory standards, it should fall within **28% to 31% by weight** [1]. This can be determined by digesting the sample and measuring iodine content via ICP OES or titration.

My calcium periodate is intended for pharmaceutical use. What else should I consider? For pharmaceutical applications, you must also control for elemental impurities as per ICH Q3D guidelines. The ICP OES method described above is perfectly suited for this, as it can accurately detect and quantify critical elements like **Cadmium (Cd)** at very low levels (LOD of 0.08 ng g⁻¹) [2].

Are there any known stability issues or side reactions during analysis? While specific data for **calcium periodate** is limited, one study on periodate oxidation in general warns that a common lab practice—quenching excess periodate with glycol—can be a "bad idea" as it may lead to undesired side reactions and complicate analysis [4]. It's best to avoid this step or rigorously validate it for your specific system.

Troubleshooting Guide

Problem	Potential Cause	Suggested Investigation
Low iodine content	Product does not meet specification, decomposition, or incorrect synthesis.	Verify identity as penta calcium orthoperiodate. Check digestion efficiency [1].

Problem	Potential Cause	Suggested Investigation
High elemental impurities	Contaminated raw materials or process equipment.	Use the validated ICP OES method to profile impurities and identify the source [2].
Inconsistent results	Inefficient or incomplete sample digestion.	Switch to the recommended closed-vessel microwave digestion with Lefort aqua regia [2].

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References

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